An In-depth Technical Guide to tert-Nonanethiol: Properties, Characterization, and Applications

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Compound of Interest

Compound Name:	*tert-Nonanethiol*
CAS No.:	*55646-15-6*
Cat. No.:	*B7798869*

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Introduction

Tert-Nonanethiol, a sterically hindered tertiary thiol, presents a unique profile of physical and chemical properties that make it a compound of significant interest in various scientific and industrial domains. This guide provides a comprehensive technical overview of **tert-Nonanethiol**, intended for researchers, scientists, and drug development professionals. We will delve into its fundamental characteristics, outline detailed methodologies for its analysis, and explore its potential applications, particularly within the pharmaceutical landscape. The inherent structure of **tert-Nonanethiol**, featuring a bulky tertiary nonyl group attached to a sulfhydryl moiety, dictates its distinct reactivity and physical behavior, setting it apart from its linear or less branched counterparts.

Core Molecular and Physical Characteristics

Tert-Nonanethiol, systematically named 2-methyloctane-2-thiol, is a colorless to light yellow liquid with a characteristically strong and repulsive odor. Its molecular and primary physical properties are summarized in the table below.

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Property	Value	Source(s)
Molecular Formula	C9H20S	
Molecular Weight	160.32 g/mol	
CAS Number	25360-10-5	
Appearance	Colorless to light yellow liquid	
Boiling Point	188 °C (lit.)	
Density	0.856 g/mL at 25 °C (lit.)	
Flash Point	64 °C (147 °F) - Tag Closed Cup	
Water Solubility	16.6 mg/L at 20 °C	
logP (Octanol/Water Partition Coefficient)	4.21 at 20 °C	
Vapor Pressure	1.44 hPa at 25 °C	
Refractive Index (n20/D)	1.457 (lit.)	

The tertiary nature of the carbon atom bonded to the sulfur atom significantly influences these properties. The steric hindrance provided by the bulky nonyl group reduces intermolecular interactions, such as hydrogen bonding, which are typically weaker in thiols compared to alcohols. This results in a lower boiling point than a corresponding alcohol. The long alkyl chain contributes to its low water solubility and high octanol-water partition coefficient, indicating its lipophilic nature.

Chemical Properties and Reactivity

The chemical behavior of **tert-Nonanethiol** is primarily governed by the sulfhydryl (-SH) group, albeit modulated by the steric bulk of the tertiary nonyl group.

Acidity and Thiolate Formation

Thiols are generally more acidic than their alcohol counterparts. The sulfhydryl proton of **tert-Nonanethiol** can be abstracted by a base to form a thiolate anion. This nucleophilic thiolate is

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a key intermediate in many of its reactions. The steric hindrance around the sulfur atom may affect the kinetics of its reactions but does not preclude its participation in nucleophilic substitutions and additions.

Oxidation to Disulfides

A hallmark reaction of thiols is their oxidation to disulfides. However, the steric hindrance in **tert-Nonanethiol** makes the formation of the corresponding di-tert-nonyl disulfide challenging compared to less hindered thiols. This resistance to oxidation can be a desirable property in certain applications where the stability of the free thiol is crucial.

Stability and Hazardous Reactions

Tert-Nonanethiol is stable under recommended storage conditions. However, it is a combustible liquid and its vapors can form explosive mixtures with air. It should be kept away from heat, sparks, and open flames. Incompatible materials include strong oxidizing agents, with which it can react vigorously.

Experimental Protocols for Characterization

The accurate determination of the physical and chemical properties of **tert-Nonanethiol** is crucial for its application and safe handling. The following section details generalized, yet robust, experimental protocols for key characterization techniques.

Determination of Boiling Point (Micro Reflux Method)

The boiling point is a fundamental physical constant. The micro reflux method is suitable for small sample volumes.

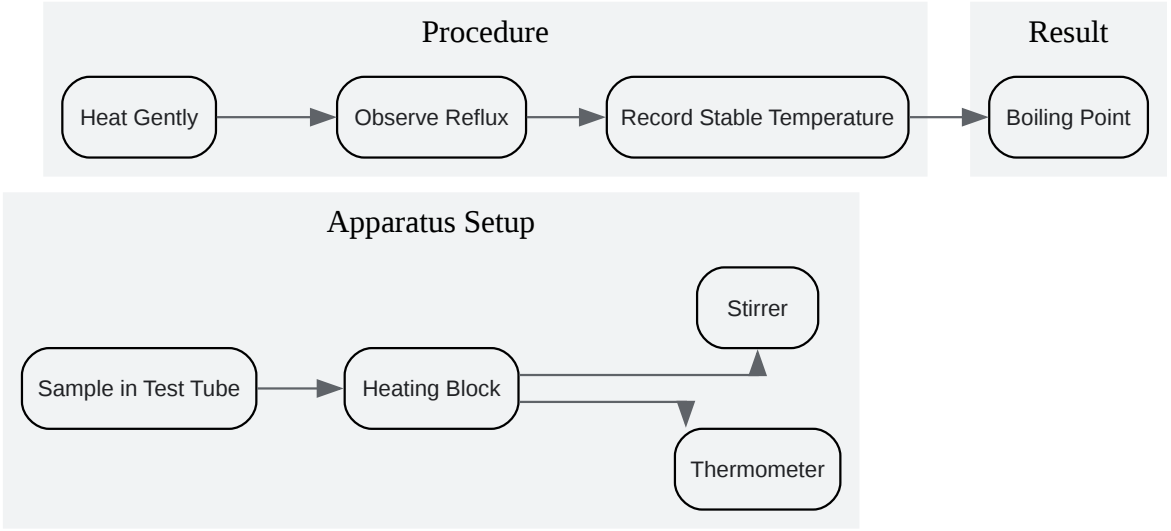
Causality: This method relies on the principle that at the boiling point, the vapor pressure of the liquid equals the surrounding atmospheric pressure. The temperature of the vapor in equilibrium with the refluxing liquid provides an accurate measure of the boiling point.

Protocol:

- Place approximately 0.5 mL of **tert-Nonanethiol** and a small magnetic stir bar into a small test tube.

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- Clamp the test tube in a heating block on a stirrer hotplate.
- Position a thermometer with its bulb about 1 cm above the liquid surface.
- Turn on the stirrer to ensure gentle mixing and begin heating.
- Observe for the formation of a reflux ring (condensing vapor) on the test tube walls.
- Adjust the heating to maintain a steady reflux and record the stable temperature on the thermometer. This is the boiling point.



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Caption: Workflow for Boiling Point Determination.

Measurement of Density

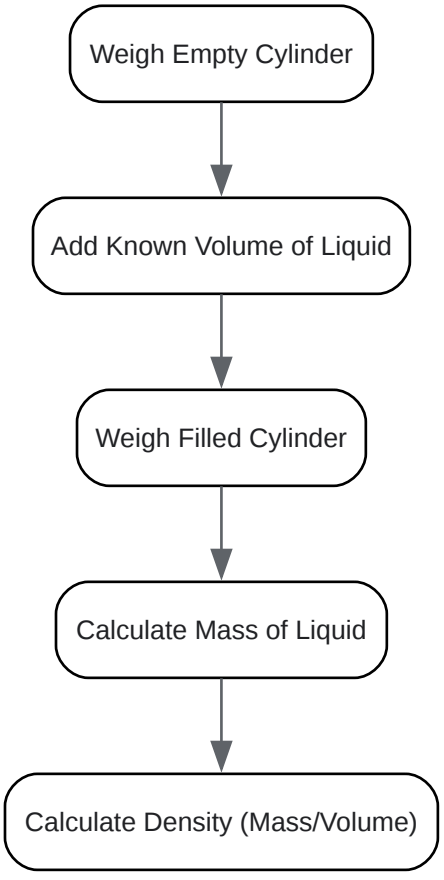
Density is a crucial property for quality control and for calculations involving mass and volume.

Causality: This protocol determines density by precisely measuring the mass of a known volume of the liquid. A pycnometer or a graduated cylinder and a balance are used to ensure accuracy.

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Protocol:

- Measure the mass of a clean, dry measuring cylinder or pycnometer.
- Add a known volume (e.g., 5 mL) of **tert-Nonanethiol** to the measuring cylinder.
- Record the new mass of the measuring cylinder with the liquid.
- Calculate the mass of the liquid by subtracting the initial mass of the empty cylinder.
- Density is calculated as mass divided by volume (g/mL).



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Caption: Procedure for Density Measurement.

Spectroscopic Analysis

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Spectroscopic techniques provide invaluable information about the molecular structure of **tert-Nonanethiol**.

IR spectroscopy is used to identify the functional groups present in a molecule.

Causality: The bonds within a molecule vibrate at specific frequencies. When infrared radiation is passed through a sample, the molecule absorbs the frequencies that correspond to its vibrational modes, resulting in a unique spectrum.

Protocol (Neat Liquid Sample):

- Ensure the salt plates (e.g., NaCl or KBr) of the IR spectrometer are clean and dry.
- Place a drop of **tert-Nonanethiol** onto one salt plate.
- Carefully place the second salt plate on top to create a thin liquid film.
- Mount the plates in the spectrometer's sample holder.
- Acquire the IR spectrum.

Interpretation of **tert-Nonanethiol** IR Spectrum:

- S-H Stretch: A weak absorption band is expected in the region of 2550-2600 cm^{-1}. This peak is characteristically weak for thiols.
- C-H Stretch: Strong absorption bands will be present in the 2850-3000 cm^{-1} region, corresponding to the stretching vibrations of the C-H bonds in the nonyl group.
- C-S Stretch: A weak to medium absorption may be observed in the fingerprint region (around 600-800 cm^{-1}) for the C-S bond.

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

Causality: In the mass spectrometer, molecules are ionized and fragmented. The mass-to-charge ratio (m/z) of the resulting ions is measured, providing a molecular fingerprint.

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Protocol (Direct Infusion):

- Prepare a dilute solution of **tert-Nonanethiol** in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Introduce the solution into the mass spectrometer's ion source via direct infusion.
- Acquire the mass spectrum.

Interpretation of **tert-Nonanethiol** Mass Spectrum:

- Molecular Ion Peak (M+): A peak corresponding to the molecular weight of **tert-Nonanethiol** (160.32) should be observed.
- Fragmentation Pattern: The tertiary structure will influence the fragmentation. A prominent peak would be expected from the loss of the sulfhydryl radical (-SH), resulting in a stable tertiary carbocation at m/z 127. Further fragmentation of the nonyl chain would also be observed.

Safety, Handling, and Storage

Due to its chemical nature, proper safety precautions are imperative when handling **tert-Nonanethiol**.

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably a fume hood, to avoid inhalation of the strong-smelling and potentially harmful vapors.
- Handling: Avoid contact with skin and eyes. In case of contact, flush immediately with copious amounts of water.
- Storage: Store in a cool, dry, well-ventilated area away from heat and ignition sources. Keep the container tightly closed.
- Disposal: Dispose of waste according to local, state, and federal regulations.

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Relevance and Potential Applications in Drug Development

While specific applications of **tert-Nonanethiol** in drug development are not extensively documented, the unique properties of sterically hindered thiols suggest several areas of potential interest for researchers.

- Antioxidant Properties: Thiols are known to be excellent antioxidants and radical scavengers. The steric bulk in **tert-Nonanethiol** could modulate its reactivity and bioavailability, potentially offering a more controlled and targeted antioxidant effect in biological systems.

- Drug Delivery and Bioconjugation: The thiol group is a common reactive handle for bioconjugation, allowing for the attachment of molecules to proteins or other biomolecules. The hindered nature of **tert-Nonanethiol** could be exploited to create more stable thioether linkages in drug delivery systems, protecting the linkage from enzymatic cleavage.

- Enzyme Inhibition: The sulfhydryl group can interact with the active sites of certain enzymes. The bulky tertiary structure of **tert-Nonanethiol** could provide selectivity for enzymes with specific steric requirements in their active sites.

- Synthesis of Novel Thioethers: As a synthetic intermediate, **tert-Nonanethiol** can be used to introduce a bulky, lipophilic tertiary thiol moiety into a larger molecule, which can influence the pharmacological properties of a drug candidate, such as its membrane permeability and metabolic stability.

The exploration of **tert-Nonanethiol** and similar hindered thiols in these areas could lead to the development of novel therapeutic agents and drug delivery strategies.

Conclusion

Tert-Nonanethiol is a fascinating molecule with a distinct set of physical and chemical properties driven by its unique tertiary thiol structure. This guide has provided a detailed overview of these properties, along with practical experimental protocols for their determination and interpretation. Understanding these fundamental characteristics is paramount for its safe handling and for unlocking its potential in various research and development applications, including the promising field of pharmaceutical sciences. Further investigation into the

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biological activity and reactivity of **tert-Nonanethiol** is warranted to fully explore its utility in drug design and development.

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